

Essential Safety and Operational Guide for 1-(Benzylxyloxy)-4-(bromomethyl)benzene

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Compound of Interest

Compound Name:	1-(Benzylxyloxy)-4-(bromomethyl)benzene
Cat. No.:	B113425

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **1-(Benzylxyloxy)-4-(bromomethyl)benzene**, a crucial reagent in various synthetic applications. Adherence to these protocols is vital for ensuring laboratory safety and experimental success.

Hazard Identification and Personal Protective Equipment (PPE)

1-(Benzylxyloxy)-4-(bromomethyl)benzene is a hazardous substance that requires careful handling to prevent exposure. The primary hazards include skin corrosion, serious eye damage, and potential harm if swallowed or inhaled.^[1] A comprehensive personal protective equipment (PPE) strategy is therefore mandatory.

Table 1: Personal Protective Equipment (PPE) for Handling **1-(Benzylxyloxy)-4-(bromomethyl)benzene**

Protection Type	Specific Equipment	Standard/Specification	Purpose
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a full-face shield.	EN 166 (EU) or NIOSH (US) approved.	To protect eyes from splashes and corrosive vapors.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves prior to use.	Conforming to EU Directive 89/686/EEC and the standard EN 374.	To prevent skin contact, which can cause severe burns.
Body Protection	Fire/flame resistant and impervious lab coat or coveralls.	---	To protect against splashes and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.	NIOSH/MSHA or European Standard EN 149 approved.	To prevent inhalation of harmful vapors or dust.

Quantitative Data and Physical Properties

Understanding the physicochemical properties of **1-(BenzylOxy)-4-(bromomethyl)benzene** is crucial for its safe handling and use in experiments.

Table 2: Physicochemical and Safety Data

Property	Value
Chemical Formula	<chem>C14H13BrO</chem>
Molecular Weight	277.16 g/mol
Appearance	Solid
Boiling Point	366°C at 760 mmHg
Signal Word	Danger
Hazard Statements	H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage)
Occupational Exposure Limits (OELs)	No specific OELs have been established for 1-(Benzyl oxy)-4-(bromomethyl)benzene. For the related compound, Benzyl bromide, the following limits for Hydrogen Bromide are provided as a reference: OSHA PEL: 3 ppm (8-hour TWA); NIOSH REL: 3 ppm (ceiling); ACGIH TLV: 3 ppm (ceiling). ^[2] It is recommended to keep exposure to the lowest possible level. ^[2]

Experimental Protocol: Williamson Ether Synthesis

This protocol details a general procedure for using **1-(Benzyl oxy)-4-(bromomethyl)benzene** as an alkylating agent in a Williamson ether synthesis to prepare a benzyl ether. This reaction is a common application for this reagent.

Materials:

- **1-(Benzyl oxy)-4-(bromomethyl)benzene**
- A phenol or alcohol as the nucleophile
- A suitable base (e.g., potassium carbonate, sodium hydride)
- An appropriate solvent (e.g., acetone, DMF, acetonitrile)

- Reaction flask, condenser, magnetic stirrer, and heating mantle
- Standard workup and purification equipment

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve the phenol or alcohol (1.0 equivalent) and the base (1.5-2.0 equivalents) in the chosen solvent.
- Addition of Reagent: To this stirring solution, add **1-(BenzylOxy)-4-(bromomethyl)benzene** (1.0-1.2 equivalents) portion-wise at room temperature.
- Reaction Conditions: Heat the reaction mixture to an appropriate temperature (this will depend on the solvent and substrates) and monitor the progress of the reaction using a suitable technique, such as Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Filter off any inorganic salts. The filtrate is then typically washed with water and brine to remove any remaining base and water-soluble impurities.
- Extraction: Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate, dichloromethane).
- Drying and Concentration: Combine the organic layers, dry over an anhydrous drying agent (e.g., sodium sulfate, magnesium sulfate), filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: The crude product can be purified by recrystallization or column chromatography to yield the pure benzyl ether.

Operational and Disposal Plans

Handling and Storage:

- Handle **1-(BenzylOxy)-4-(bromomethyl)benzene** in a well-ventilated chemical fume hood.
[3]

- Avoid contact with skin, eyes, and clothing.[4]
- Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases and oxidizing agents.[3]
- Keep away from heat, sparks, and open flames.[4]

Spill Response:

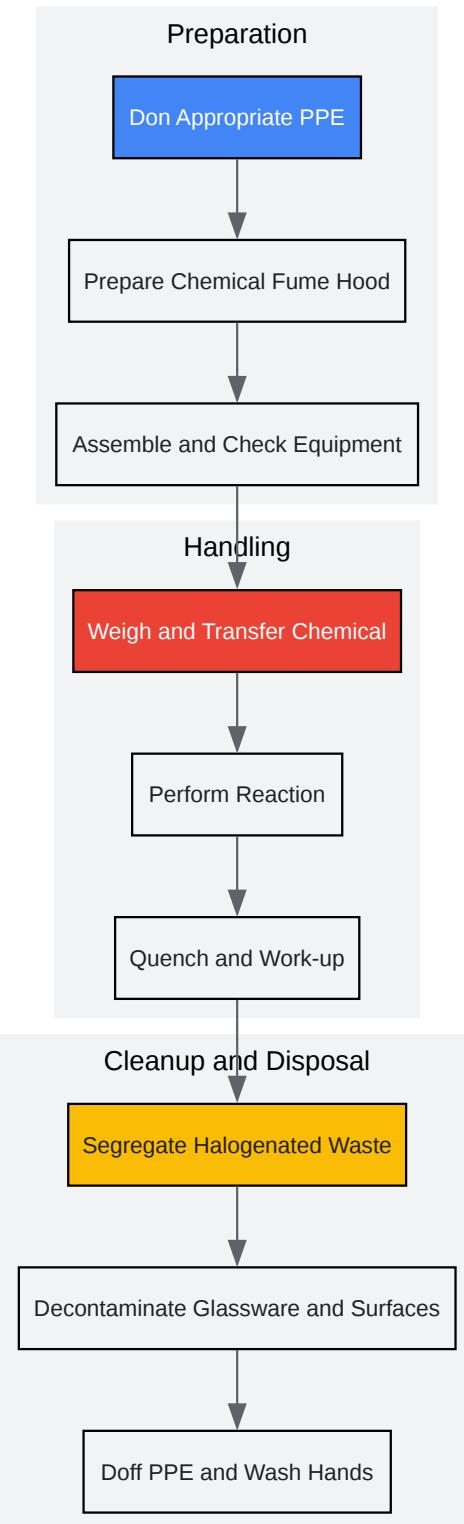
- Evacuate the area and ensure adequate ventilation.
- Wear the appropriate PPE as outlined in Table 1.
- Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[4]
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[5]
- Clean the spill area thoroughly with a suitable decontaminating agent.

Waste Disposal:

- All waste containing **1-(BenzylOxy)-4-(bromomethyl)benzene** or its byproducts must be treated as hazardous waste.[6]
- Collect halogenated organic waste in a designated, properly labeled container.[6] Do not mix with non-halogenated waste.[6]
- Contaminated materials such as gloves, filter paper, and pipette tips should be disposed of as solid hazardous waste.[6]
- Dispose of all waste in accordance with local, state, and federal regulations.[1] This may involve neutralization with a reducing agent like sodium thiosulfate or incineration at a licensed facility.[7]

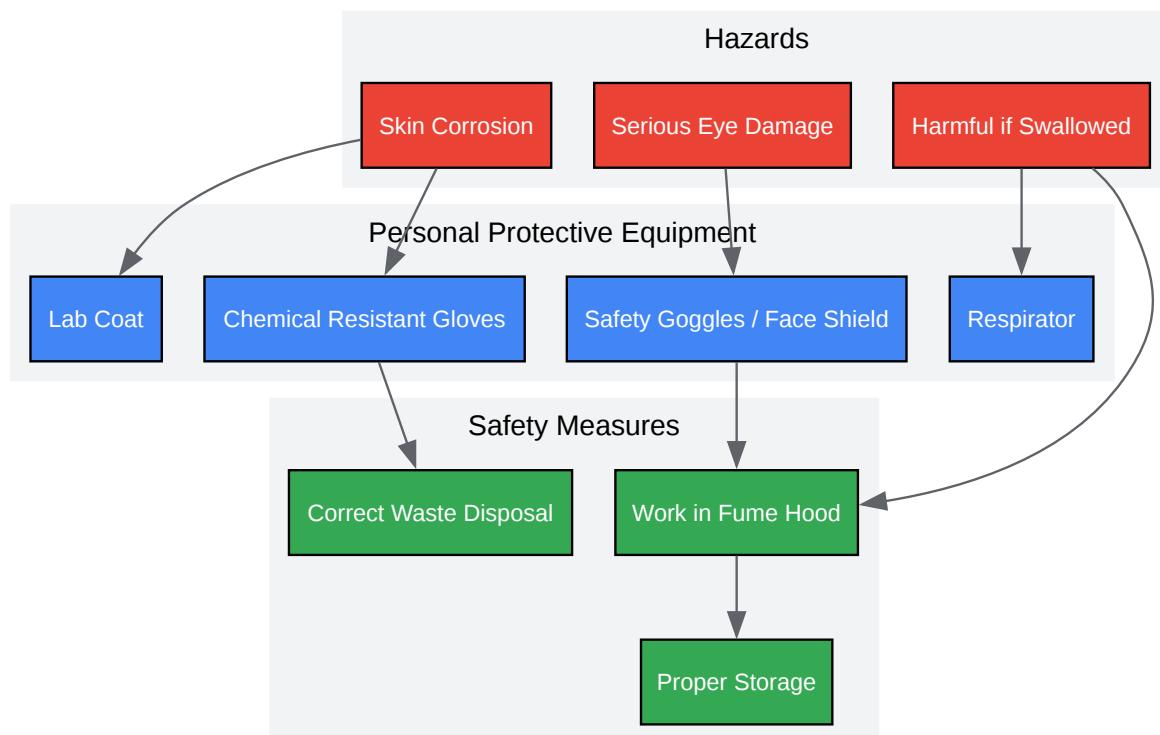
Visualized Workflows and Relationships

Safe Handling Workflow for 1-(BenzylOxy)-4-(bromomethyl)benzene

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Caption: Workflow for the safe handling of **1-(BenzylOxy)-4-(bromomethyl)benzene**.

Hazard, PPE, and Safety Measure Relationship

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Caption: Relationship between hazards, PPE, and safety measures.

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